

Physical and chemical properties of Isopersin

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Compound of Interest

Compound Name: *Isopersin*

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Isopersin**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isopersin, a naturally occurring compound isolated from avocado idioblast oil cells, is a structural isomer of the more commonly known compound, persin.[1] While structurally similar, **Isopersin** exhibits distinct biological activity, or rather a lack thereof, in certain contexts compared to its isomer.[1][2] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Isopersin**, details of its isolation and characterization, and a summary of its reported biological activities. The information is presented to support further research and potential applications in drug development and other scientific fields.

Chemical and Physical Properties

Isopersin is an unstable compound that readily isomerizes to persin.[1][2] Both **Isopersin** and persin are acid-labile and can rapidly rearrange to form an alkylfuran in the presence of acid.[1][2] Due to its instability, much of the available data on its physical properties are computed rather than experimentally determined.

Physicochemical Data

The fundamental physicochemical properties of **Isopersin** are summarized in the table below. This data is crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₂₃ H ₄₀ O ₄	PubChem[3]
Molecular Weight	380.57 g/mol	MedKoo[3]
IUPAC Name	[(12Z,15Z)-1-hydroxy-4-oxoheneicosa-12,15-dien-2-yl] acetate	PubChem[3]
Synonyms	(12Z,15Z)-1-hydroxy-4-oxoheneicosa-12,15-dien-2-yl acetate, ChEMBL465394	PubChem[3]
CAS Number	219948-37-5	MedKoo
XLogP3 (Computed)	5.9	PubChem
Topological Polar Surface Area (Computed)	63.6 Å ²	PubChem
Hydrogen Bond Donor Count (Computed)	1	PubChem
Hydrogen Bond Acceptor Count (Computed)	4	PubChem
Rotatable Bond Count (Computed)	18	PubChem

Spectral Data

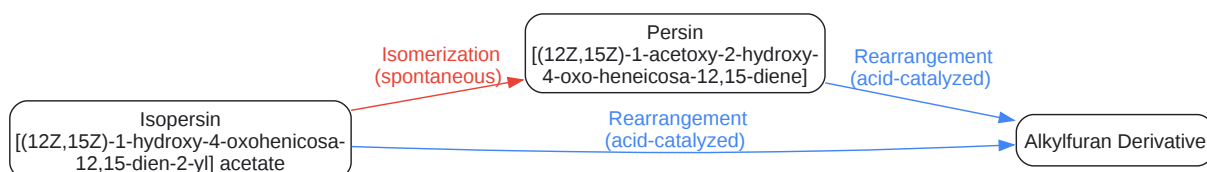
The structure of **Isopersin** was primarily elucidated using Nuclear Magnetic Resonance (NMR) spectroscopy. The key spectral features are detailed below.

Nucleus	Chemical Shift (δ)	Multiplicity / Coupling	Assignment
^1H	5.30 ppm	Multiplet	Proton on C-2 (bearing the acetate group)
^1H	3.42 ppm	Doublet of doublets	Protons on C-1 (bearing the primary alcohol)
^1H	2.35 and 2.27 ppm	Doublets of doublets ($J=16.8$ Hz)	Methylene protons at C-3
^1H	1.90 ppm	Multiplet	Methylene protons at C-5
^{13}C	205.99 ppm	-	Carbonyl group at C-4
^{13}C	169.58 ppm	-	Carboxyl group of the acetate

Note: NMR spectra were recorded in C_6D_6 , a solvent in which the molecule was found to be stable.

Chemical Instability and Isomerization

A defining characteristic of **Isopersin** is its instability. It readily isomerizes to its more stable regioisomer, persin. Furthermore, both compounds are susceptible to acid-catalyzed rearrangement, forming an alkylfuran. This chemical behavior is a critical consideration for its handling, storage, and experimental use.



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Chemical relationship of **Isopersin**.

Experimental Protocols

Isolation of Isopersin

Isopersin has been successfully isolated from the idioblast oil cells of avocado (*Persea americana*). The general methodology involves a multi-step chromatographic process.

Source Material: Idioblast oil cells from avocado fruit.

Methodology:

- Crude Oil Extraction: Extraction of oil from the idioblast cells.
- Low-Pressure Liquid Chromatography (LPLC): The crude oil is subjected to LPLC to obtain several fractions. **Isopersin** is typically found in an intermediate fraction.
- Thin-Layer Chromatography (TLC): The fractions are analyzed by silica TLC using a solvent system such as ethyl acetate-hexane (2:3). **Isopersin** is observed to be more polar than its isomer, persin.
- Further Purification: The fraction containing **Isopersin** is further purified to yield the isolated compound.

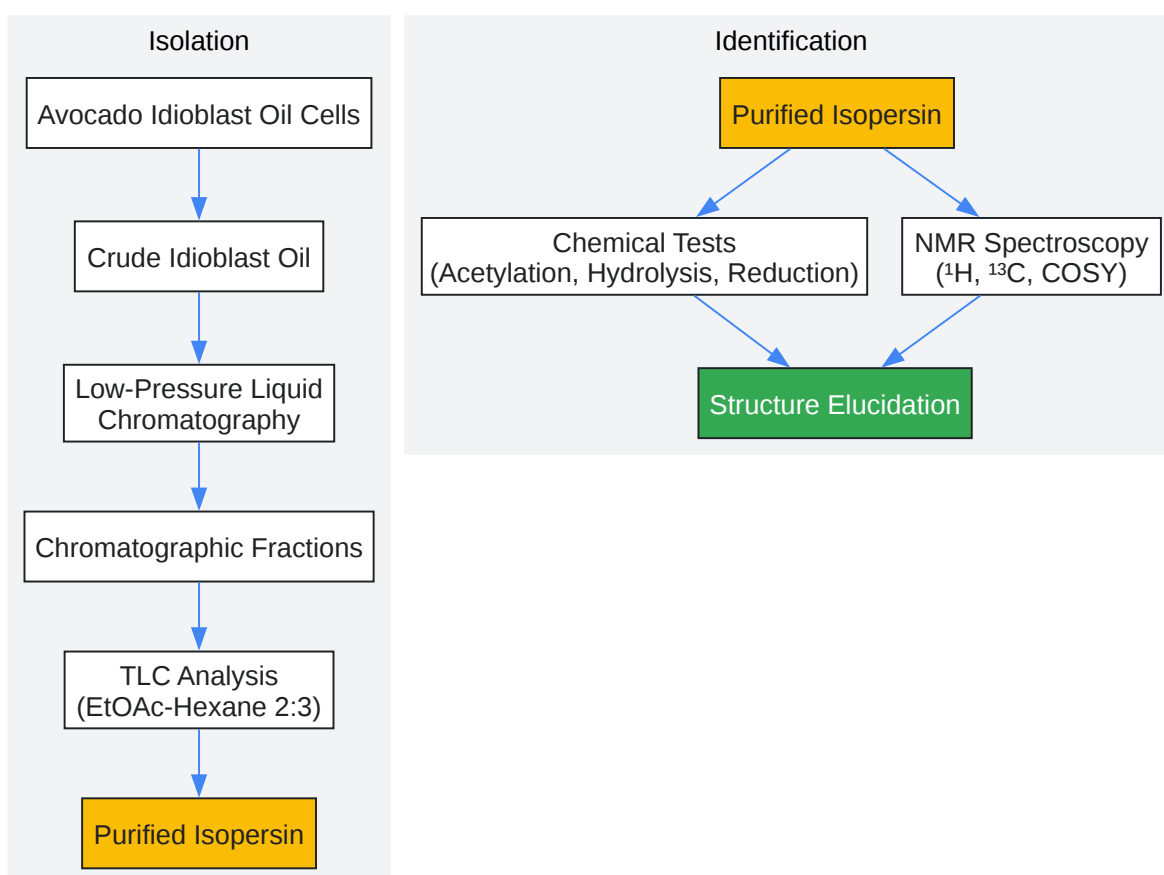
Structural Identification

The identification of **Isopersin** involves a combination of chemical tests and spectroscopic analysis.

Methodology:

- Acetylation: Reaction with acetic anhydride and pyridine suggests the presence of primary or secondary hydroxyl groups.
- Hydrolysis: Instability in the presence of an aqueous base indicates the presence of an ester functionality.

- Reduction: Destruction of the compound by sodium borohydride (NaBH_4) reduction suggests the presence of a ketone or aldehyde.
- NMR Spectroscopy: ^1H and ^{13}C NMR are used to determine the precise structure and connectivity of the molecule.



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Isolation and identification workflow.

Biological Activity

The biological activity of **Isopersin** has been investigated, particularly in the context of its effects on insects. In artificial diet bioassays, **Isopersin** showed no significant effects on either the larval survivorship or the growth of the early-instar beet armyworm, *Spodoptera exigua*.^[1]^[2] This is in stark contrast to its isomer, persin, which has been shown to reduce larval growth at equivalent concentrations.^[1]^[2]

Signaling Pathways

Currently, there is no specific information in the published literature detailing the signaling pathways through which **Isopersin** may act or if it has any significant interactions with cellular signaling cascades. Its structural similarity to a linoleic acid monoglyceride suggests potential interactions with lipid signaling pathways, but this remains to be experimentally verified.^[2] The lack of significant biological activity in the reported insect bioassays may imply that it does not effectively engage with the same targets as persin. Further research is required to elucidate any potential molecular targets and signaling pathways.

Conclusion

Isopersin is a chemically interesting but unstable isomer of persin. Its physical and chemical properties are defined by its specific functional group arrangement, which also dictates its lack of insecticidal activity against *Spodoptera exigua*. The methodologies for its isolation and identification are established, though a detailed, step-by-step protocol is not readily available in the literature. The primary challenge in studying **Isopersin** is its inherent instability and tendency to isomerize. Future research should focus on stabilizing this compound to allow for more extensive biological screening and to investigate its potential interactions with cellular signaling pathways, which are currently unknown.

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